

In-Depth Technical Guide: Onitin 2'-O-glucoside (CAS 76947-60-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Onitin 2'-O-glucoside

Cat. No.: B15592964

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Abstract

Onitin 2'-O-glucoside is a naturally occurring sesquiterpenoid glycoside isolated from the fern *Onychium japonicum*.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical properties, and to the extent publicly available, its biological context. Due to the limited published research on this specific compound, this document focuses on its established physicochemical characteristics and its botanical origin. While detailed experimental protocols for its biological activity and signaling pathways are not extensively documented in accessible literature, this guide furnishes the foundational knowledge necessary for researchers initiating studies on this compound.

Chemical and Physical Properties

Onitin 2'-O-glucoside is classified as a sesquiterpenoid, a class of terpenes that are structurally derived from three isoprene units. The addition of a glucose moiety via a glycosidic bond significantly influences its solubility and potential bioavailability compared to its aglycone form, onitin. The fundamental properties of **Onitin 2'-O-glucoside** are summarized in the table below, compiled from publicly available databases and supplier information.

Property	Value	Reference(s)
CAS Number	76947-60-9	[1][3][4]
Molecular Formula	C ₂₁ H ₃₀ O ₈	[1][4]
Molecular Weight	410.46 g/mol	[1]
IUPAC Name	4-hydroxy-2,2,5,7-tetramethyl-6-[2-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyethyl]-3H-inden-1-one	[5]
Synonyms	Onitin 2'-O-β-D-glucoside	
Class	Sesquiterpenoid Glycoside	[1][2][3]
Natural Source	Onychium japonicum (Thunb.) Kunze	[1][2][3]
Appearance	Powder (Appearance may vary by supplier)	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol, Chloroform, Dichloromethane, Acetone.	[3][6]
Storage Conditions	Store at -20°C for long-term stability. For solutions, aliquot and store at -20°C for up to two weeks. Allow to equilibrate to room temperature before use.	[4][6]

Botanical Source and Isolation

Botanical Information

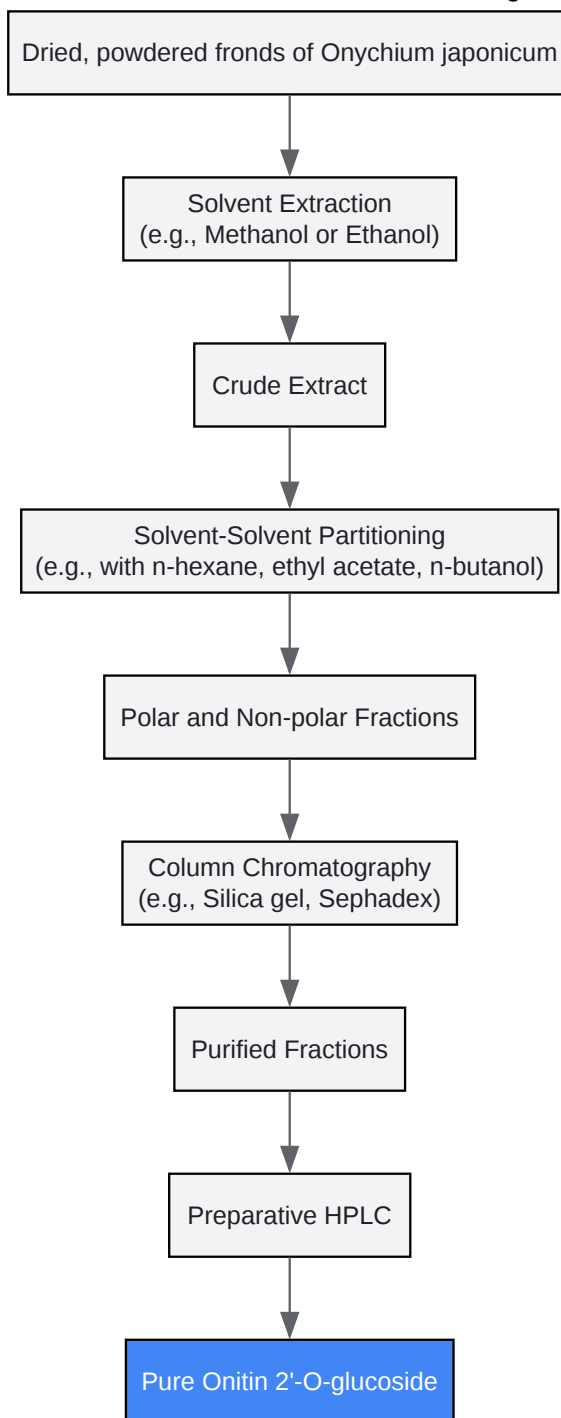
Onitin 2'-O-glucoside is isolated from the herbs of *Onychium japonicum*, a fern belonging to the Pteridaceae family.[1][2][3] This plant is native to temperate regions of East Asia, including China and Japan. Phytochemical analyses of *Onychium japonicum* have revealed the

presence of a diverse array of secondary metabolites, including flavonoids, alkaloids, saponins, tannins, carotenoids, and various terpenoids and glycosides.[7]

General Isolation Principles

While the specific, detailed protocol for the original isolation of **Onitin 2'-O-glucoside** is not readily available in current literature, a general workflow for the isolation of such compounds from plant material can be described. This process typically involves solvent extraction, fractionation, and chromatographic purification.

General Workflow for Isolation of Onitin 2'-O-glucoside

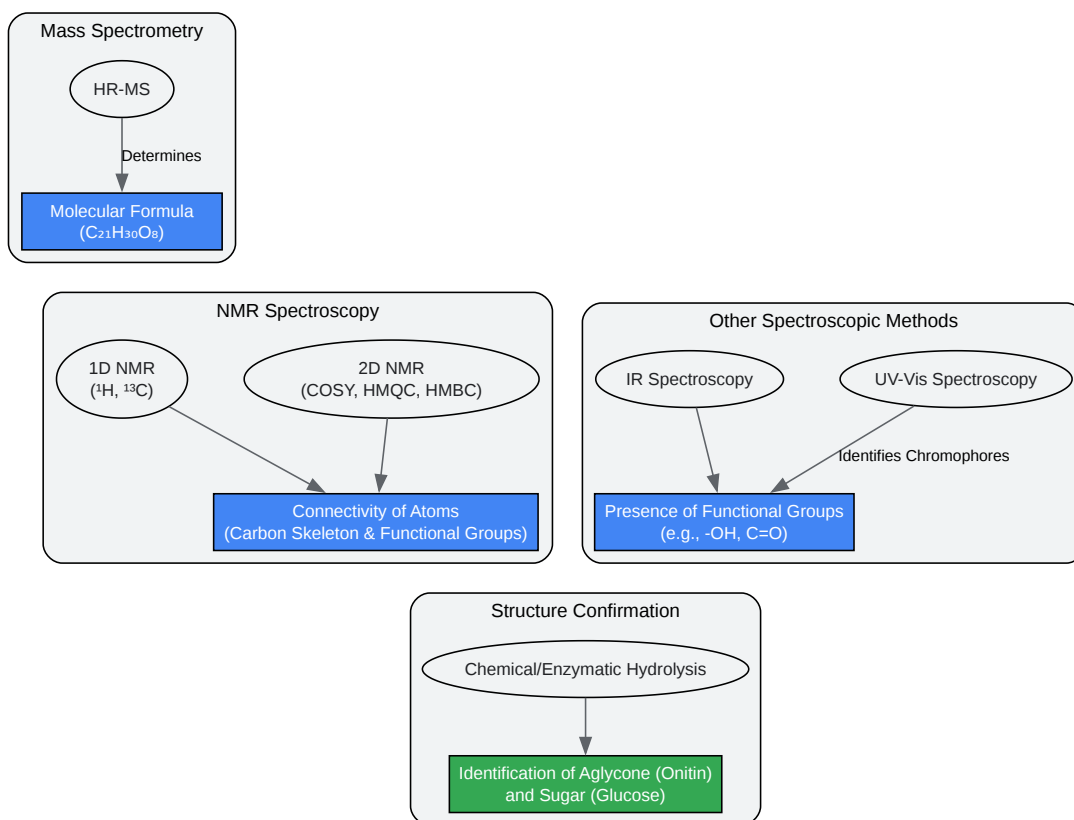
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Caption: A generalized workflow for the isolation of natural products like **Onitin 2'-O-glucoside**.

Structure Elucidation

The structure of **Onitin 2'-O-glucoside** was likely determined using a combination of spectroscopic techniques. The process of structure elucidation for a novel natural product generally follows a logical progression of analyses to determine its molecular formula, connectivity, and stereochemistry.

Logical Workflow for Structure Elucidation

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- To cite this document: BenchChem. [In-Depth Technical Guide: Onitin 2'-O-glucoside (CAS 76947-60-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592964#onitin-2-o-glucoside-cas-number-76947-60-9]

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